

AMG319 supportive treatment for adverse effects

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Compound Focus: AMG319

CAS No.: 1608125-21-8

Cat. No.: S548989

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Frequently Asked Questions (FAQs)

- **What are the most common adverse effects associated with AMG319?** The most prevalent irAEs observed in a clinical trial were **skin rashes (29%), diarrhea (29%), and transaminitis (elevated liver enzymes) (14%)** [1]. Colitis was also identified as a serious, though less common, adverse event [1].
- **Why do these adverse effects occur?** **AMG319** is a PI3K δ inhibitor that preferentially affects regulatory T cells (Tregs), which are crucial for maintaining immune tolerance [1]. Inhibition of PI3K δ leads to a systemic decrease in Treg cells, particularly in tissues like the colon, which can unleash immune-mediated damage and pathology, resulting in the observed irAEs [1].
- **Are there any strategies to reduce these adverse effects?** Preclinical research in mouse models suggests that **intermittent dosing**, rather than continuous daily dosing, can significantly decrease tumour growth without inducing the pathogenic T cells in the colon that are linked to toxicity [1]. This indicates that alternative dosing schedules could be a potential strategy to limit toxicity.

Summary of Quantitative Adverse Event Data

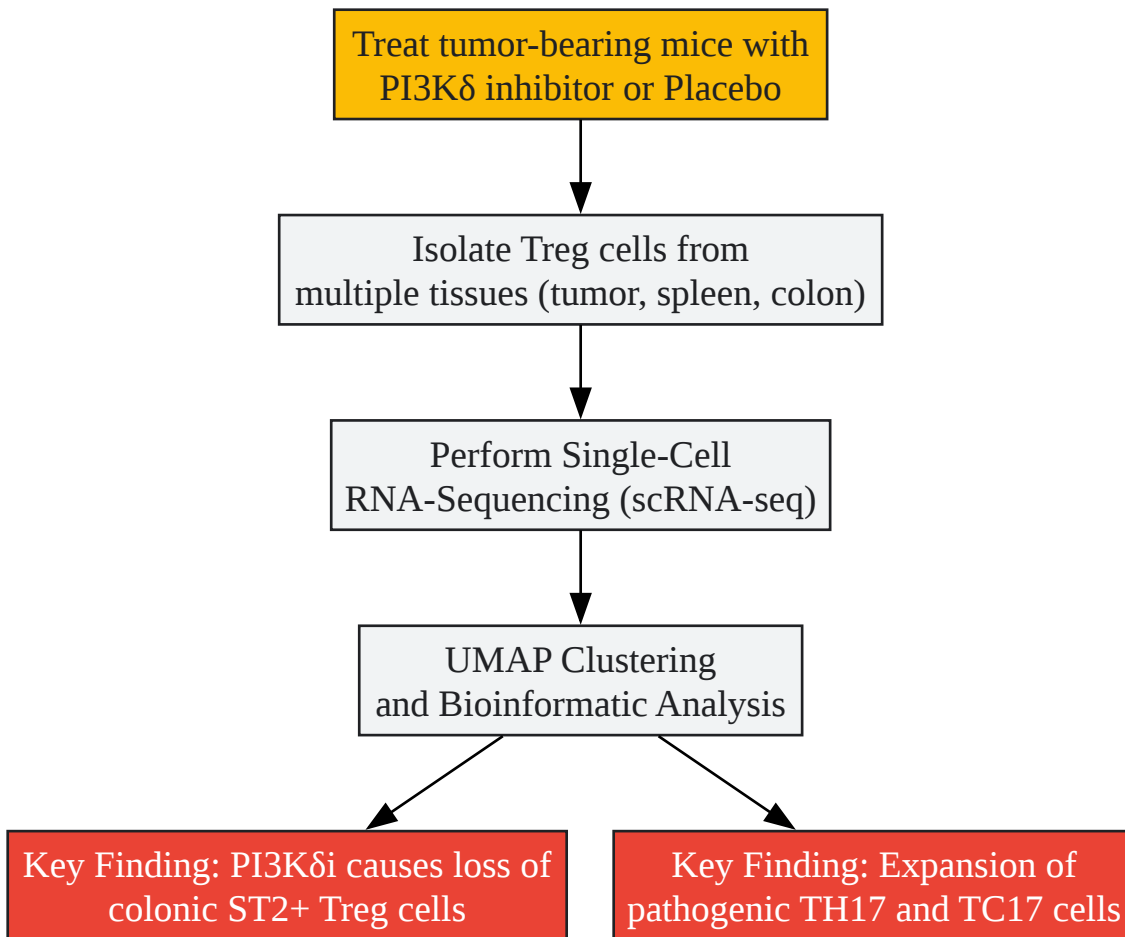
The table below summarizes the incidence of key adverse events reported in a phase II trial of **AMG319** for head and neck cancer [1].

Adverse Event	Incidence in AMG319 Group	Incidence in Placebo Group	Grade 3/4 Events Reported
Skin Rash	25%	4%	Yes
Diarrhea	28%	1%	Yes
Transaminitis	14%	0%	Yes
Colitis	Not specified (one serious case)	0%	Yes (one Grade 4 case)
Overall Discontinuation due to irAEs	12 out of 21 patients	Not applicable	-

Experimental Insights & Proposed Protocols

While standard management protocols for **AMG319** irAEs are not defined, the following experimental observations and suggestions from research can guide laboratory investigations.

1. Mechanism of Toxicity: Single-Cell RNA-Sequencing Workflow A study used single-cell RNA-seq to analyze the mechanism of PI3K δ -induced colitis in mice. The workflow below outlines the key steps [1].



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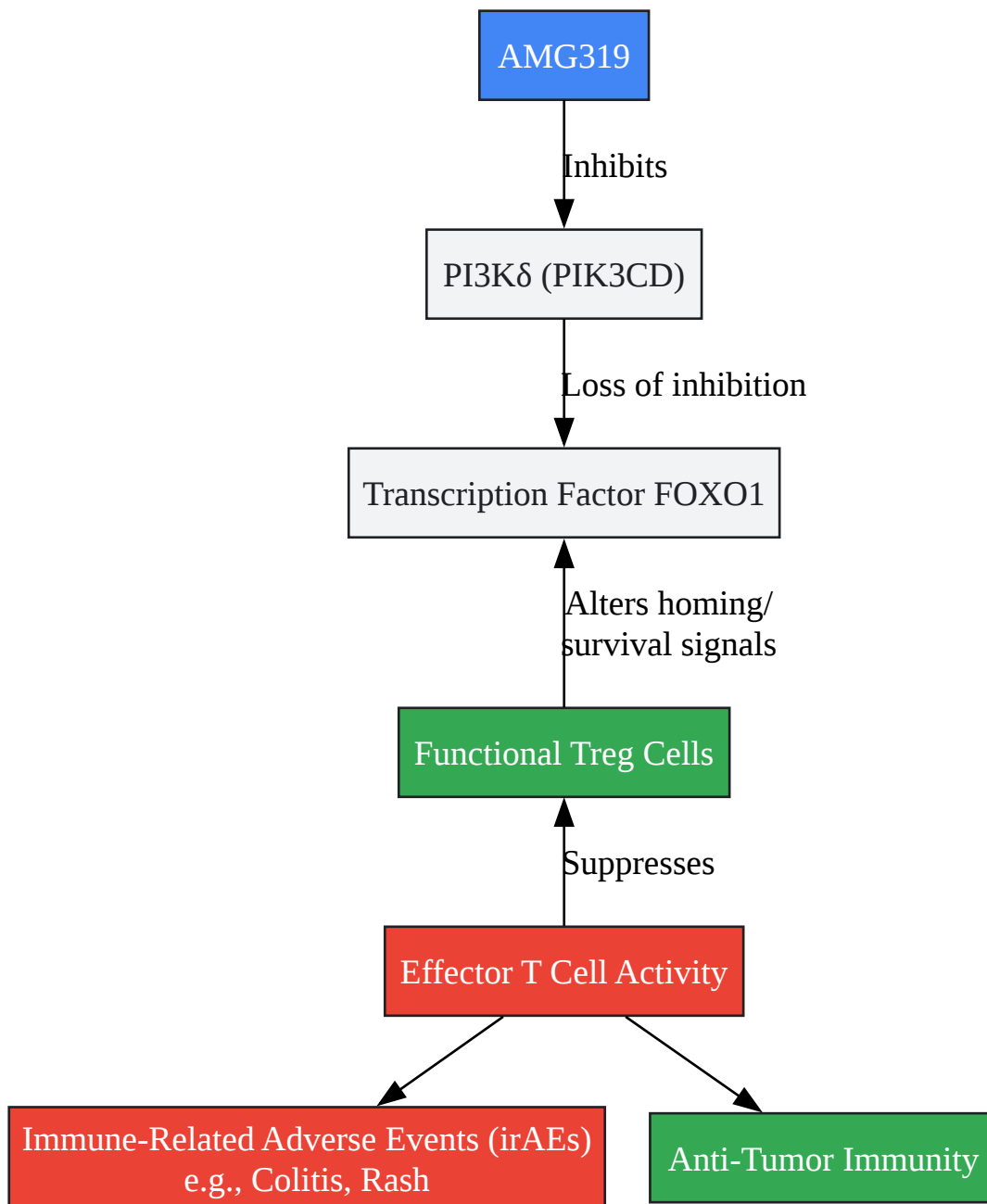
2. Proposed Protocol: Monitoring Immune Cell Populations To experimentally monitor the immune changes linked to **AMG319** toxicity, you can implement the following protocol based on the findings from the clinical and preclinical studies [1].

- **Objective:** To track the systemic and tissue-specific effects of **AMG319** on immune cell subsets, particularly Tregs and effector T cells.
- **Methodology:**
 - **Sample Collection:** Collect baseline and on-treatment samples. Critical samples include:
 - **Peripheral Blood Mononuclear Cells (PBMCs):** For flow cytometric analysis.
 - **Tumor Tissue:** For immunohistochemistry (IHC) and/or RNA sequencing.
 - **Affected Tissue (e.g., colon in models):** For scRNA-seq or IHC.
 - **Key Biomarkers to Analyze:**
 - **Flow Cytometry (PBMCs/Tissue):** Focus on CD4+FOXP3+ Tregs, CD8+ T cells, and their activation states (e.g., Ki67). Monitor for expression of homing receptors like S1PR1 [1].
 - **IHC (Tissue):** Quantify intratumoral FOXP3+ Treg cell density [1].

- **Transcriptomics (Tissue/Bulk RNA):** Analyze expression of *FOXP3*, *IFNG*, *GZMB*, and *PRF1* to assess Treg levels and T cell cytotoxicity [1].
- **Expected Outcome: AMG319** treatment should lead to a quantifiable decrease in Tregs systemically and in the tumor, coupled with an increase in cytotoxic markers in CD8+ T cells.

Underlying Signaling Pathway

The following diagram illustrates the proposed mechanism by which inhibition of PI3K δ by **AMG319** leads to both anti-tumor immunity and adverse effects.



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References

1. Intermittent PI3K δ inhibition sustains anti-tumour immunity and ... [pmc.ncbi.nlm.nih.gov]

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